

An In-depth Technical Guide to the Solubility and Stability of 2-Ethoxythiazole

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Compound of Interest

Compound Name: 2-Ethoxythiazole

Cat. No.: B101290

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a comprehensive overview of the known properties and expected behavior of **2-Ethoxythiazole**. It is important to note that specific quantitative experimental data on the solubility in various organic solvents and detailed stability kinetics are not readily available in the public domain. The experimental protocols provided herein are based on standard pharmaceutical industry practices and are intended to serve as a guide for researchers to generate this data.

Introduction

2-Ethoxythiazole is a heterocyclic compound with a distinct chemical structure that lends itself to a variety of applications, including as a flavoring agent and as a potential building block in the synthesis of pharmaceutical and agrochemical compounds. For drug development professionals, a thorough understanding of the physicochemical properties of any active pharmaceutical ingredient (API) or key intermediate is paramount. Solubility and stability are critical parameters that influence bioavailability, formulation development, storage conditions, and ultimately, the safety and efficacy of a drug product.

This technical guide provides a detailed overview of the current understanding of the solubility and stability of **2-Ethoxythiazole**. It is designed to be a valuable resource for researchers and

scientists, offering not only a compilation of available data but also comprehensive experimental protocols to enable the generation of further critical information.

Physicochemical Properties of 2-Ethoxythiazole

A summary of the key physicochemical properties of **2-Ethoxythiazole** is presented in Table 1. These properties are fundamental to understanding its behavior in different solvent systems and under various stress conditions.

Property	Value	Reference
Molecular Formula	C ₅ H ₇ NOS	[1]
Molecular Weight	129.18 g/mol	[2]
Appearance	Clear, colorless to pale yellow liquid	[1]
Odor	Strong, burnt, roasted, meat-like, nutty	[1]
Boiling Point	157-160 °C at 760 mmHg	[2]
Density	1.131-1.135 g/mL at 25 °C	[2]
Refractive Index	1.498-1.502 at 20 °C	[2]
pKa (Predicted)	3.32 ± 0.10	[3]
LogP (Predicted)	1.49	[3]

Solubility Profile of 2-Ethoxythiazole

The solubility of a compound is a critical factor in its absorption, distribution, metabolism, and excretion (ADME) profile, as well as in the design of appropriate formulations.

Qualitative and Predicted Solubility Data

Specific quantitative solubility data for **2-Ethoxythiazole** in a range of organic solvents is not extensively reported in publicly available literature. However, qualitative descriptions and predicted values provide initial guidance.

Solvent	Solubility	Reference
Water	Insoluble / Slightly soluble	[1]
Water (Predicted)	3.96 g/L	[3]
Ethanol	Miscible at room temperature	[1]
Organic Solvents	Soluble	[1]

Theoretical Solubility Considerations

The structure of **2-Ethoxythiazole**, featuring a polar thiazole ring and a nonpolar ethyl group, suggests a degree of solubility in both polar and non-polar organic solvents. The nitrogen and sulfur atoms in the thiazole ring can act as hydrogen bond acceptors, contributing to its solubility in protic solvents. The ethoxy group provides some lipophilicity, which would enhance solubility in less polar organic solvents. Its predicted pKa suggests it is a weak base, and its solubility in aqueous solutions is expected to be pH-dependent, with higher solubility at lower pH values where the thiazole nitrogen can be protonated.

Stability Profile of 2-Ethoxythiazole

Understanding the chemical stability of a compound is crucial for determining its shelf-life, identifying potential degradation products, and ensuring the safety and quality of the final product.

General Stability Information

Safety data sheets and general chemical information indicate that **2-Ethoxythiazole** is generally stable under recommended storage conditions but is incompatible with certain reactive species.

Condition	Stability/Incompatibility	Reference
General	Stable under recommended storage conditions (cool, dry, well-ventilated)	[4]
Strong Acids	Incompatible	[4]
Strong Bases	Incompatible	[4]
Strong Oxidizing Agents	Incompatible	[4]
Light	Store away from light	[5]
Heat	Avoid high temperatures	[4]

Potential Degradation Pathways

While specific degradation pathways for **2-Ethoxythiazole** have not been elucidated in the reviewed literature, knowledge of the chemistry of the thiazole ring allows for the postulation of potential degradation mechanisms under forced conditions.

- **Hydrolysis:** The thiazole ring is generally stable to hydrolysis under neutral conditions. However, under strong acidic or alkaline conditions, cleavage of the ring could occur. The ethoxy group is an ether linkage, which is generally stable to hydrolysis but can be cleaved under harsh acidic conditions.
- **Oxidation:** The sulfur atom in the thiazole ring is susceptible to oxidation, potentially forming sulfoxides or sulfones. The ring itself could also undergo oxidative degradation.
- **Photodegradation:** Thiazole-containing compounds with aromatic substituents have been shown to be susceptible to photodegradation, potentially involving singlet oxygen and leading to complex rearrangements and cleavage of the thiazole ring.
- **Thermal Degradation:** At elevated temperatures, decomposition of the molecule is expected, potentially leading to the cleavage of the ethoxy group and fragmentation of the thiazole ring.

Experimental Protocols

To address the lack of quantitative data, the following detailed experimental protocols are provided as a guide for researchers to determine the solubility and stability of **2-Ethoxythiazole**.

Equilibrium Solubility Determination (Shake-Flask Method)

This method is the gold standard for determining the thermodynamic equilibrium solubility of a compound.

Objective: To determine the concentration of **2-Ethoxythiazole** in a saturated solution of a specific solvent at a controlled temperature.

Materials:

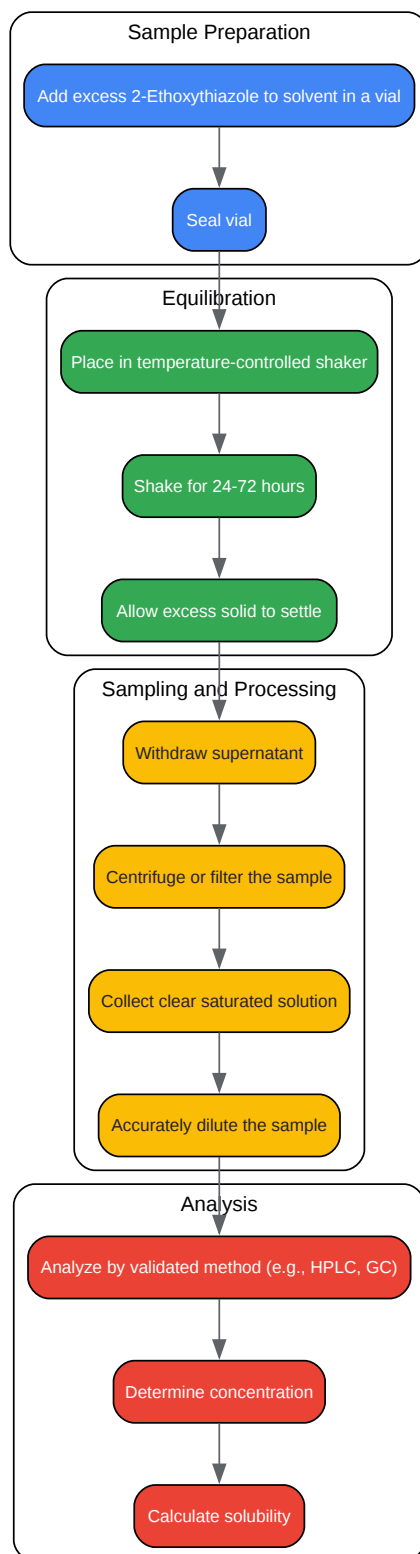
- **2-Ethoxythiazole**
- Selected solvents (e.g., water, ethanol, propylene glycol, isopropanol, methanol, acetonitrile, etc.)
- Vials with screw caps
- Orbital shaker with temperature control
- Centrifuge
- Syringe filters (e.g., 0.45 μm PTFE)
- Volumetric flasks and pipettes
- Validated analytical method (e.g., HPLC-UV, GC-FID)

Procedure:

- Add an excess amount of **2-Ethoxythiazole** to a vial containing a known volume of the selected solvent. The presence of undissolved solid is essential to ensure saturation.

- Seal the vials and place them in an orbital shaker set to a constant temperature (e.g., 25 °C or 37 °C).
- Shake the vials for a predetermined period (e.g., 24, 48, or 72 hours) to allow the system to reach equilibrium. The equilibration time should be established experimentally by sampling at different time points until the concentration in solution remains constant.
- After equilibration, allow the vials to stand undisturbed at the set temperature to allow the excess solid to settle.
- Carefully withdraw an aliquot of the supernatant. To remove any remaining solid particles, either centrifuge the aliquot at high speed or filter it through a syringe filter.
- Accurately dilute the clear filtrate or supernatant with a suitable solvent to a concentration within the calibration range of the analytical method.
- Analyze the diluted sample using a validated analytical method to determine the concentration of **2-Ethoxythiazole**.
- Calculate the solubility in units such as mg/mL or g/100mL.

Workflow for Equilibrium Solubility Determination

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Workflow for solubility determination.

Forced Degradation Studies

Forced degradation (stress testing) studies are conducted to identify the likely degradation products of a drug substance, which can help in establishing degradation pathways and developing stability-indicating analytical methods.

Objective: To evaluate the stability of **2-Ethoxythiazole** under various stress conditions.

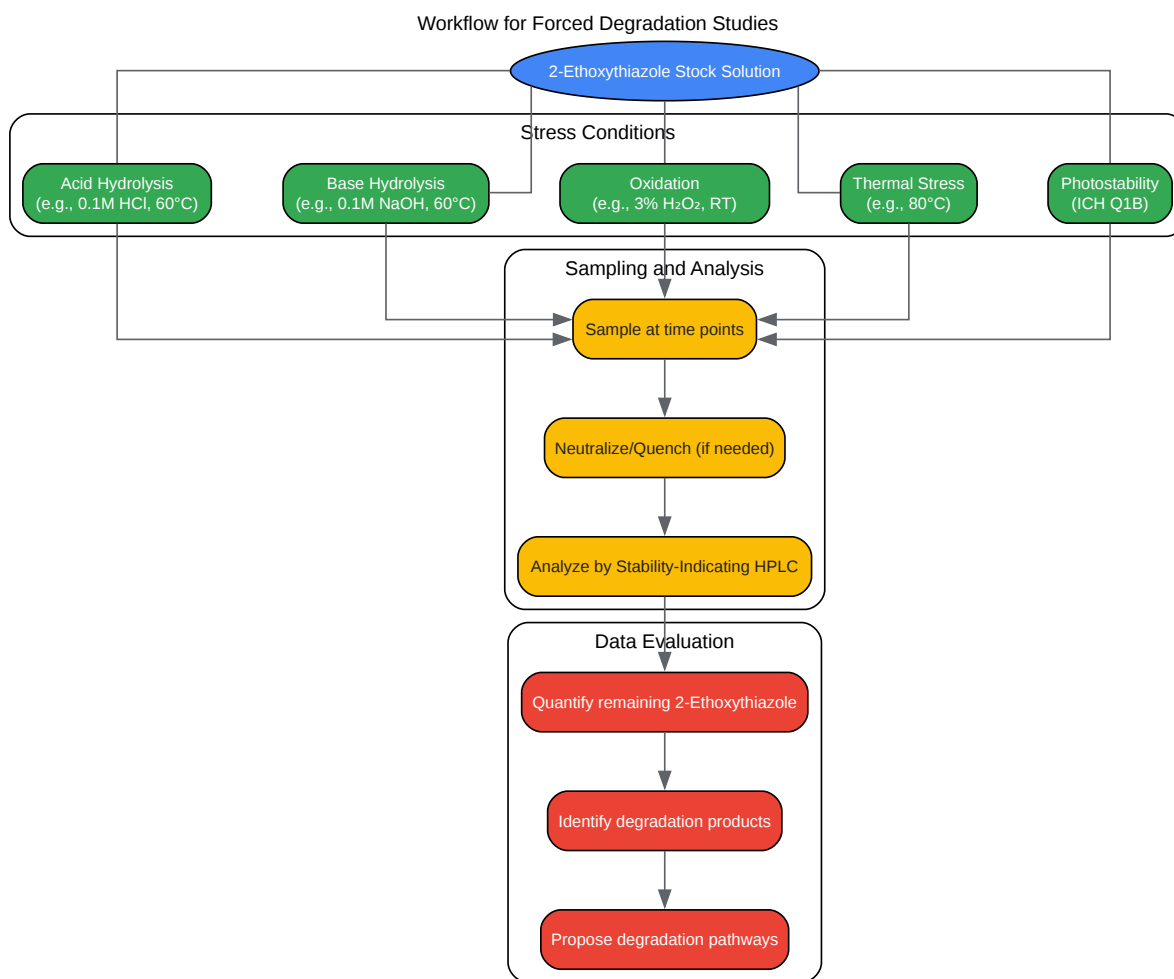
General Procedure:

- Prepare a stock solution of **2-Ethoxythiazole** in a suitable solvent (e.g., 1 mg/mL in acetonitrile or methanol).
- For each stress condition, dilute the stock solution with the respective stressor to a final concentration suitable for analysis (e.g., 100 µg/mL).
- Expose the solutions to the stress conditions for a defined period, taking samples at various time points (e.g., 0, 2, 4, 8, 24 hours).
- At each time point, neutralize the sample if necessary and dilute it to the initial concentration with a suitable solvent.
- Analyze the samples using a stability-indicating HPLC method with a photodiode array (PDA) detector to quantify the remaining **2-Ethoxythiazole** and detect any degradation products.
- A control sample, protected from the stress condition, should be analyzed in parallel.

Specific Stress Conditions:

- Acid Hydrolysis:
 - Stressor: 0.1 M to 1 M Hydrochloric Acid (HCl)
 - Temperature: Room temperature and elevated temperature (e.g., 60 °C)
 - Neutralization: Add an equivalent amount of sodium hydroxide (NaOH).

- Base Hydrolysis:
 - Stressor: 0.1 M to 1 M Sodium Hydroxide (NaOH)
 - Temperature: Room temperature and elevated temperature (e.g., 60 °C)
 - Neutralization: Add an equivalent amount of hydrochloric acid (HCl).
- Oxidative Degradation:
 - Stressor: 3% to 30% Hydrogen Peroxide (H₂O₂)
 - Temperature: Room temperature
 - Note: The reaction can be quenched by adding a small amount of a strong reducing agent if necessary, or by dilution.
- Thermal Degradation:
 - Condition: Expose the solid **2-Ethoxythiazole** and a solution of the compound to elevated temperatures (e.g., 60 °C, 80 °C) in a calibrated oven.
- Photostability:
 - Condition: Expose the solid **2-Ethoxythiazole** and a solution of the compound to light providing an overall illumination of not less than 1.2 million lux hours and an integrated near-ultraviolet energy of not less than 200 watt hours/square meter, as per ICH Q1B guidelines.
 - A dark control sample, wrapped in aluminum foil, should be stored under the same conditions to differentiate between thermal and photodegradation.



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Workflow for a comprehensive forced degradation study.

Conclusion

While specific quantitative data for the solubility and stability of **2-Ethoxythiazole** is limited in the public domain, this technical guide provides a foundational understanding based on its physicochemical properties and the behavior of related compounds. The qualitative data indicates good solubility in organic solvents and stability under standard conditions, but potential for degradation under harsh acidic, basic, oxidative, and photolytic stress. The detailed experimental protocols provided herein offer a clear pathway for researchers to generate the necessary quantitative data to fully characterize this compound for its intended applications in drug development and other scientific fields. The generation of such data will be invaluable for robust formulation development, establishment of appropriate storage conditions, and ensuring the overall quality and safety of any product containing **2-Ethoxythiazole**.

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